

Suzuki coupling protocol for Methyl 3-fluoro-6-iodo-2-methylbenzoate

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Compound of Interest

Compound Name:	Methyl 3-fluoro-6-iodo-2-methylbenzoate
Cat. No.:	B595157

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An Application Note and Protocol for the Suzuki Coupling of **Methyl 3-fluoro-6-iodo-2-methylbenzoate**

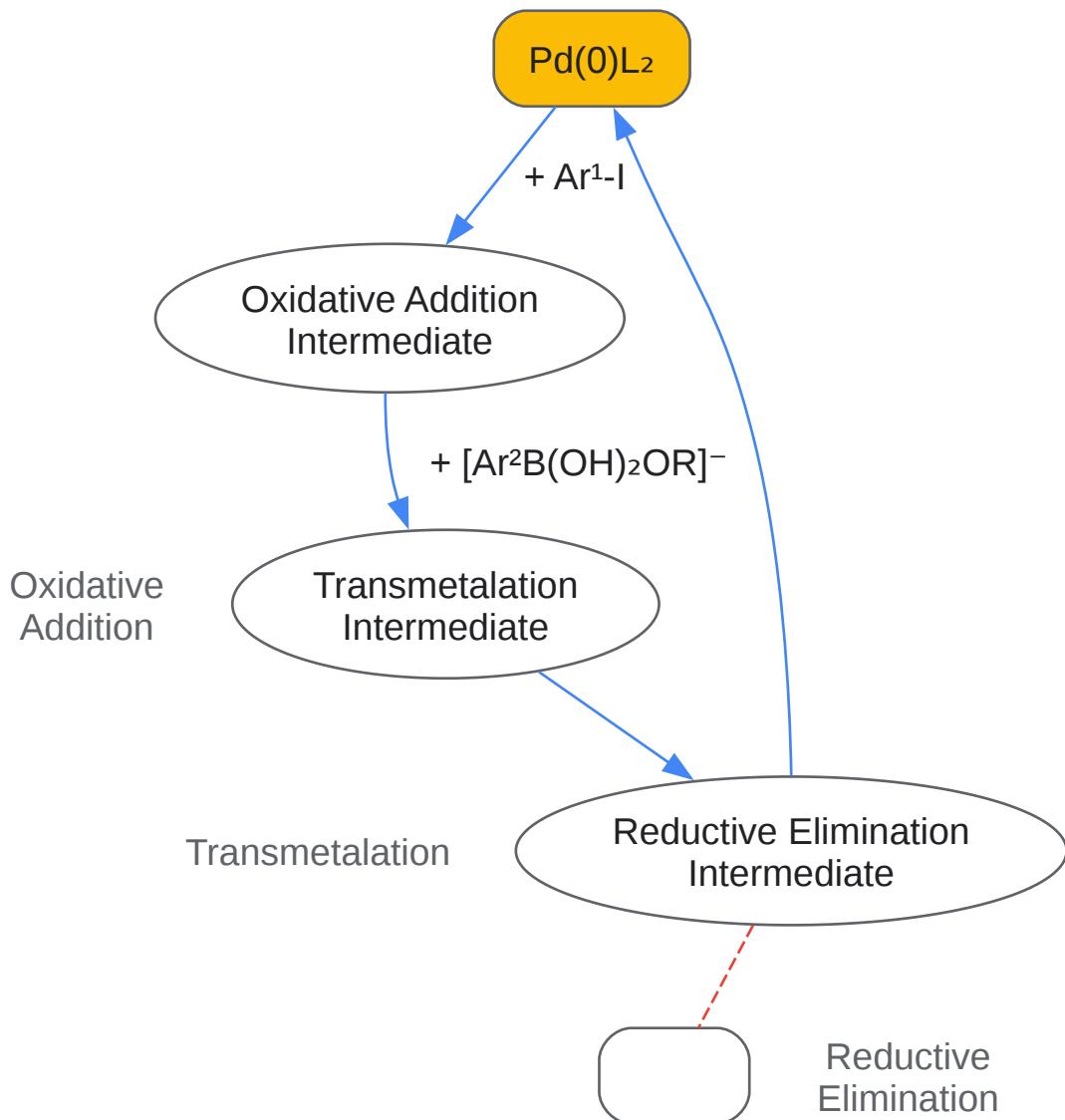
For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the palladium-catalyzed Suzuki-Miyaura cross-coupling reaction of **Methyl 3-fluoro-6-iodo-2-methylbenzoate**. This substrate presents a sterically hindered environment due to the ortho-substituted methyl group, which necessitates specific catalytic systems for efficient C-C bond formation. The protocol is designed to be a robust starting point for the synthesis of complex biaryl compounds, which are crucial scaffolds in medicinal chemistry and materials science.

The Suzuki-Miyaura coupling is a versatile and powerful method for constructing carbon-carbon bonds.^{[1][2]} The reaction typically involves an organoboron species (like a boronic acid or ester) and an organohalide, coupled in the presence of a palladium catalyst and a base.^[3] Aryl iodides are highly reactive partners in this coupling.^[4] However, the steric hindrance present in the title compound requires carefully selected catalysts and ligands to achieve high yields.^{[5][6]} ^{[7][8][9]} Modern catalyst systems utilizing bulky, electron-rich phosphine ligands have shown great success in coupling sterically demanding substrates.^{[5][7]}

General Reaction Scheme

The following scheme illustrates the Suzuki coupling of **Methyl 3-fluoro-6-iodo-2-methylbenzoate** with a generic arylboronic acid.



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